

# 8-Bromooctanoic acid reaction temperature control 0°C

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## Compound Focus: 8-Bromooctanoic acid

CAS No.: 17696-11-6

Cat. No.: S666759

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## Chemical Data and Handling Summary

The table below summarizes the core physical and chemical properties of **8-Bromooctanoic acid** (CAS 17696-11-6) relevant for experimental planning.

Property	Specification / Value	Reference / Source
CAS Number	17696-11-6	[1] [2] [3]
Molecular Formula	C <sub>8</sub> H <sub>15</sub> BrO <sub>2</sub>	[2] [3] [4]
Molecular Weight	223.11 g/mol	[2] [5] [4]
Melting Point	35-37 °C (lit.)	[1] [2] [3]
Boiling Point	147-150 °C at 2 mmHg (lit.)	[1] [2] [4]
Appearance	Off-white to white crystalline powder	[2] [4] [6]
Water Solubility	Slightly soluble	[2] [4]
Storage	Sealed in dry, at room temperature	[2]

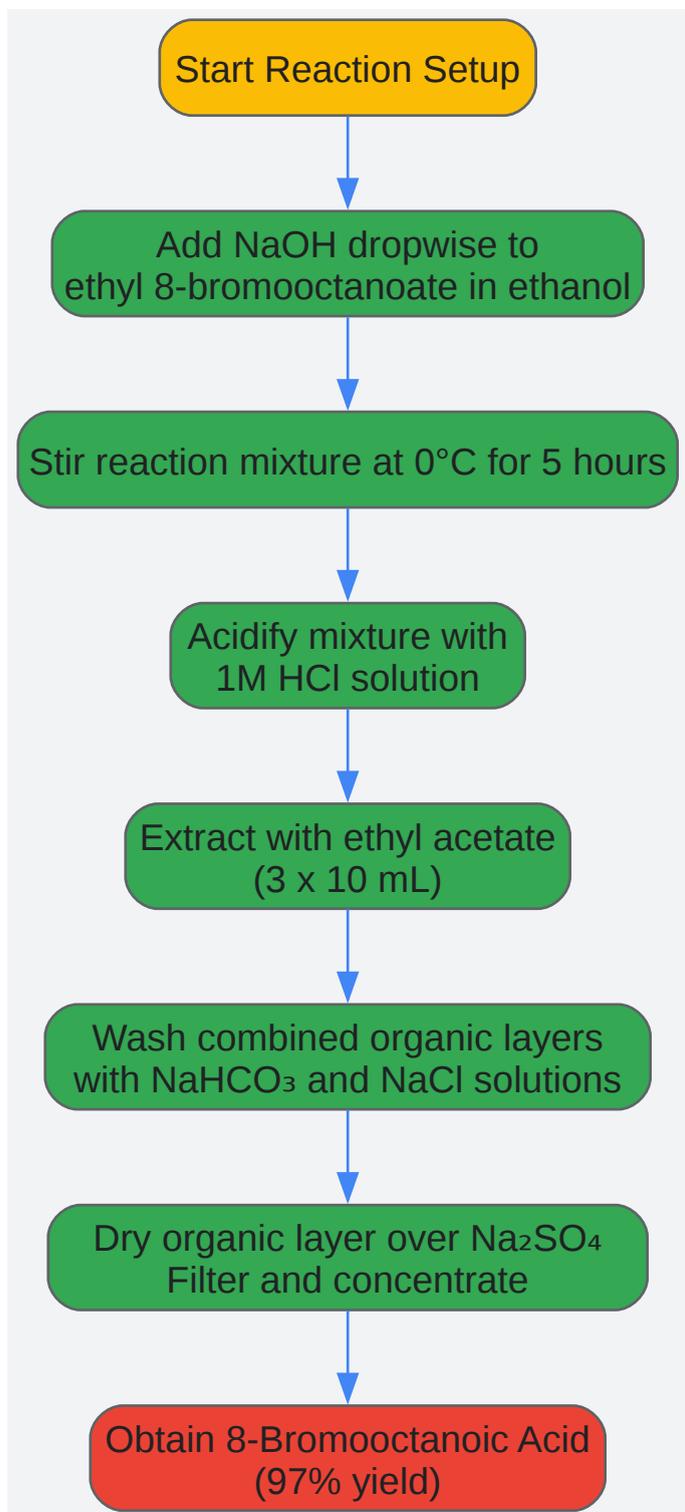
Property	Specification / Value	Reference / Source
Hazard Classification	Causes skin and serious eye damage (Corrosive)	[1] [3]

## Experimental Protocol: Temperature-Controlled Hydrolysis

One search result provides a direct example of a synthesis procedure where the reaction mixture is maintained at 0°C [2]. This procedure involves the hydrolysis of ethyl 8-bromooctanoate to produce **8-Bromooctanoic acid**.

### Synthesis of 8-Bromooctanoic Acid from Ethyl 8-Bromooctanoate

The following workflow outlines the detailed experimental steps, with temperature control being a critical aspect of the process.



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#### Key Steps Explained:

- **Reaction Setup:** A 1M sodium hydroxide (NaOH) solution is added slowly and dropwise to a solution of the starting material, ethyl 8-bromooctanoate, in ethanol [2].
- **Critical Temperature Control:** The reaction mixture is stirred at **0°C for 5 hours** to complete the hydrolysis reaction [2].
- **Work-up:** After the reaction is complete, the mixture is acidified with 1M hydrochloric acid (HCl) and the product is extracted multiple times with ethyl acetate. The combined organic layers are then washed with saturated sodium bicarbonate and sodium chloride solutions to purify the product [2].
- **Isolation:** The final organic layer is dried over anhydrous sodium sulfate. After filtration to remove the drying agent, the solvent is removed under reduced pressure to yield **8-Bromooctanoic acid** as a colorless oil in a reported 97% yield [2].

## Safety and Troubleshooting Guide

**Personal Protective Equipment (PPE):** Always wear suitable **eyesields, faceshields, gloves**, and protective clothing when handling this compound [1] [2] [3].

### Common Issues and Solutions:

Issue	Possible Cause	Suggested Solution
<b>Low Product Yield</b>	Incomplete reaction or inefficient extraction.	Ensure precise temperature control at 0°C for the full 5 hours [2]. Perform multiple extractions with ethyl acetate [2].
<b>Product Decomposition</b>	Exposure to strong oxidizing agents or strong bases [2] [3].	Ensure compatibility with other reagents in your system. Store away from such substances.
<b>Handling Difficulties</b>	Compound is corrosive and can cause burns [1] [3].	<b>Always</b> use the recommended PPE in a properly functioning fume hood.

## Key Applications in Research

**8-Bromooctanoic acid** is primarily used as a versatile **cross-linking reagent** and building block in organic synthesis [1]. Specific applications include:

- **Precursor to other compounds:** It can be used to prepare **8-mercaptooctanoic acid**, which is involved in the biosynthesis of lipoic acid [1] [2].
- **Bioconjugation:** It is used to attach triple helix-forming oligonucleotides (TFOs) to inhibitors [1].
- **General organic synthesis:** It serves as a raw material for synthesizing pesticide intermediates, organic catalysts, and surfactants [4] [6].

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## References

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